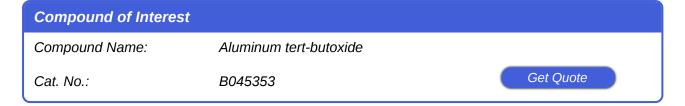


# physical appearance of aluminum tert-butoxide powder

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An In-depth Technical Guide on the Physical Properties of Aluminum Tert-Butoxide Powder

This technical guide provides a comprehensive overview of the physical and chemical properties of **aluminum tert-butoxide** powder. It is intended for researchers, scientists, and professionals in drug development who utilize this reagent in their work. The guide details the compound's appearance, presents key quantitative data in a structured format, and outlines relevant experimental protocols for its synthesis and characterization.

## **Physical Appearance**

Aluminum tert-butoxide is typically a solid material at room temperature. Its physical form is consistently described as a powder, which may also be crystalline in nature.[1][2][3][4][5] The color of the powder can vary, likely depending on its purity and the presence of any residual reactants or moisture. Sources describe the color as ranging from white to gray, and in some cases, as a light or slightly yellow crystalline powder.[1][2][4][5][6][7][8] The compound is notably sensitive to air and moisture, readily reacting with water.[2][5] This hygroscopic nature necessitates handling and storage under an inert, dry atmosphere to maintain its integrity.[9]

## **Quantitative Physicochemical Data**

The following table summarizes the key quantitative properties of **aluminum tert-butoxide**, compiled from various chemical data sources.



Property	Value	Citations
Molecular Formula	C12H27AlO3	[6][10][11]
Molecular Weight	246.32 g/mol	[4][10][11]
Physical Form	Powder, crystalline powder	[2][3][4]
Color	White to Gray, Light Yellow	[1][4][5][6]
Melting Point	~200-241 °C (Note: Purity affects melting point; pure compound sublimes, but traces of moisture can cause melting between 160-200 °C)	[2][3][4][5]
Boiling Point	156 °C @ 2 mmHg	[2][3]
Sublimation Point	Sublimes at 180 °C	[5][9]
Density	1.0251 g/cm <sup>3</sup>	[2][3][4][12]
Solubility	Insoluble in water (reacts).  Very soluble in organic solvents such as ether, benzene, toluene, and xylene.	[1][2][3][6]
Flash Point	>65 °C	[2][3]
Hydrolytic Sensitivity	Reacts with moisture/water.	[2]

## Experimental Protocols Synthesis and Purification Protocol

A standard laboratory-scale synthesis of **aluminum tert-butoxide** involves the reaction of aluminum metal with dry tert-butyl alcohol. The following protocol is adapted from a verified procedure.[6]

Objective: To synthesize and purify **aluminum tert-butoxide** from aluminum shavings and tert-butyl alcohol.



#### Materials:

- Aluminum shavings (64 g)
- Dry tert-butyl alcohol (200 g)
- Mercuric chloride (~0.4 g, catalyst)
- Aluminum tert-butoxide (5-10 g, starter)
- Dry benzene
- Dry ether
- Undried ether

#### Procedure:

- Reaction Setup: In a 2-liter round-bottomed flask equipped with a reflux condenser (protected by a calcium chloride tube), combine aluminum shavings, dry tert-butyl alcohol, and a small amount of starter aluminum tert-butoxide.
- Initiation: Heat the mixture to boiling on a steam bath. Add approximately 0.4 g of mercuric chloride and shake the flask vigorously to initiate the reaction.
- Reflux: Once the reaction begins (indicated by hydrogen evolution), allow it to proceed. After
  the initial vigorous reaction subsides (approx. 2 hours), continue to reflux the mixture for
  about 10 hours.
- Solvent Removal: Remove the benzene and any unreacted tert-butyl alcohol by distillation, first at atmospheric pressure and then under reduced pressure (10–30 mmHg) to remove final traces.
- Dissolution & Purification: Allow the flask to cool. Add 1 liter of dry ether and reflux briefly to dissolve the solid **aluminum tert-butoxide**.
- Precipitation of Impurities: After cooling, add 35 mL of undried ether and shake vigorously.
   The small amount of water will precipitate aluminum hydroxide and other suspended





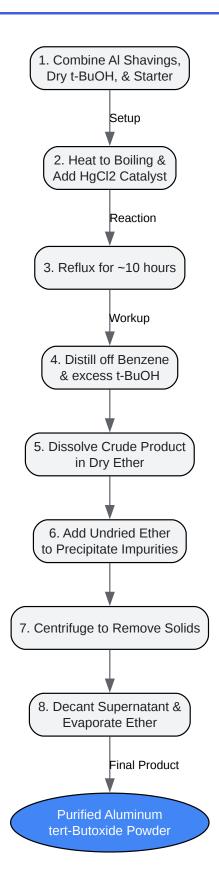


impurities.[6]

- Isolation: Centrifuge the solution for 30 minutes to remove solid impurities (unused aluminum, mercury, aluminum hydroxide). The supernatant should be a clear, colorless to light tan solution.
- Final Product: Decant the clear solution and remove the ether by distillation. The resulting product is crushed to a powder and stored in bottles sealed against moisture. The expected yield is a white or slightly gray solid.[6]

A purification method for the resulting powder involves recrystallization from benzene, followed by sublimation at 180 °C.[3][9]





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Synthesis and Purification Workflow for **Aluminum tert-Butoxide**.



## **Physicochemical Characterization Protocols**

Standard analytical techniques can be employed to verify the identity, purity, and morphology of the synthesized **aluminum tert-butoxide** powder.

3.2.1 X-Ray Diffraction (XRD)

Objective: To confirm the crystalline structure and phase purity of the powder.

#### Methodology:

- Sample Preparation: A small amount of the **aluminum tert-butoxide** powder is finely ground to ensure random crystal orientation. The powder is then carefully mounted onto a zero-background sample holder. All sample preparation must be conducted in a glove box or under an inert atmosphere to prevent hydrolysis.
- Data Acquisition: The sample is analyzed using a powder X-ray diffractometer, typically with Cu Kα radiation. A diffraction pattern is collected over a relevant 2θ range (e.g., 10-80°), with appropriate step sizes and dwell times to achieve a good signal-to-noise ratio.
- Data Analysis: The resulting diffractogram is analyzed by identifying the positions (2θ) and intensities of the diffraction peaks. These peaks are compared with standard diffraction patterns from crystallographic databases (e.g., ICDD) to confirm the identity of the aluminum tert-butoxide phase and to identify any crystalline impurities.

#### 3.2.2 Scanning Electron Microscopy (SEM)

Objective: To investigate the morphology, particle size, and surface texture of the powder.

#### Methodology:

- Sample Preparation: A small, representative sample of the powder is mounted onto an SEM stub using double-sided conductive carbon tape. To prevent charging effects during imaging, the sample must be coated with a thin layer of a conductive material (e.g., gold or carbon) via sputtering. This step must also be performed under anhydrous conditions if possible.
- Imaging: The prepared stub is loaded into the SEM chamber. The sample is imaged using a
  focused beam of electrons. Secondary electron (SE) mode is typically used to obtain

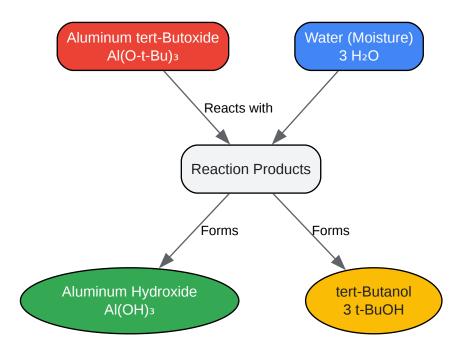


information about the surface topography and morphology of the particles. Images are captured at various magnifications to observe both the overall particle shapes and fine surface details.

• Analysis: The collected SEM images are analyzed to determine the general shape of the particles (e.g., crystalline, irregular), their size distribution, and their state of aggregation.

## **Chemical Reactivity and Handling**

The primary chemical characteristic influencing the handling of **aluminum tert-butoxide** is its high sensitivity to moisture. It readily undergoes hydrolysis in the presence of water to form aluminum hydroxide and tert-butanol. This reaction is vigorous and can release flammable vapors.[3][6] Therefore, all handling, storage, and experimental procedures must be conducted under strictly anhydrous and inert conditions (e.g., using a glove box or Schlenk line techniques with nitrogen or argon gas).



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Hydrolysis Reaction of **Aluminum tert-Butoxide**.

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